

Application of Ethyl 2-aminothiazole-4-carboxylate in Agrochemicals: A Detailed Overview

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Compound of Interest

Compound Name: *Ethyl 2-aminothiazole-4-carboxylate*

Cat. No.: B056460

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Introduction

Ethyl 2-aminothiazole-4-carboxylate is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of biologically active molecules. Its unique chemical structure makes it a valuable intermediate in the development of novel agrochemicals, including fungicides, herbicides, and insecticides. The thiazole ring system is a key feature in many commercially successful agrochemicals due to its ability to interact with various biological targets in pests and pathogens. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in leveraging **Ethyl 2-aminothiazole-4-carboxylate** for the creation of next-generation crop protection agents.

Fungicidal Applications

Derivatives of **Ethyl 2-aminothiazole-4-carboxylate** have demonstrated significant potential as antifungal agents against a broad spectrum of plant-pathogenic fungi. The aminothiazole moiety can be readily modified to generate a library of compounds with diverse chemical properties, allowing for the optimization of antifungal efficacy and spectrum of activity.

Quantitative Data on Fungicidal Activity

The following table summarizes the in vitro antifungal activity of various thiazole derivatives synthesized from **Ethyl 2-aminothiazole-4-carboxylate** and related starting materials. The data is presented as Minimum Inhibitory Concentration (MIC) or Median Effective Concentration (EC50), which represent the lowest concentration of the compound that inhibits the visible growth of a microorganism or the concentration that causes a 50% reduction in growth, respectively.

Compound ID	Target Fungi	MIC (µg/mL)	EC50 (µg/mL)	Reference
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Series 1				
3h	Cryptococcus neoformans	8	-	
3h	Candida albicans	8	-	
3i	Cryptococcus neoformans	8	-	
3i	Trichophyton mentagrophytes	16	-	
3a	Trichophyton mentagrophytes	16	-	
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Series 2				
DL-21	Cytospora chrysosperma	-	4.13	
DL-27	Sphaeropsis sapinea	-	11.73	
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Series 3				
7a	Candida albicans (ATCC 10231)	7.81	-	
7e	Candida albicans (ATCC 10231)	3.9	-	
Fluconazole (Ref)	Candida albicans (ATCC 10231)	15.62	-	

Experimental Protocol: In Vitro Antifungal Susceptibility Testing (Broth Microdilution Method)

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines and is suitable for determining the Minimum Inhibitory Concentration (MIC) of synthesized **Ethyl 2-aminothiazole-4-carboxylate** derivatives.

1. Materials:

- Synthesized thiazole derivatives
- Positive control antifungal (e.g., Fluconazole)
- Dimethyl sulfoxide (DMSO) for dissolving compounds
- RPM
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